

A Comprehensive Overview for Researchers, Scientists, and Drug Development Professionals

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Compound of Interest

Compound Name: *Bis(2-butoxyethyl) sebacate*

CAS No.: 141-19-5

Cat. No.: B1667310

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Introduction

Di(ethylene glycol butyl ether) sebacate, scientifically known as Bis(2-butoxyethyl) decanedioate, is a complex diester with the CAS number 141-19-5.[1][2] This document serves as an in-depth technical guide for researchers, scientists, and drug development professionals, providing a comprehensive overview of its synonyms, chemical and physical properties, potential synthesis routes, and prospective applications within the pharmaceutical and medical device sectors. While primarily utilized as a plasticizer in the polymer industry, its unique molecular structure suggests potential utility as a pharmaceutical excipient, particularly in drug delivery systems.[3] This guide will synthesize available technical data with field-proven insights to elucidate the causality behind experimental choices and to provide a self-validating framework for its potential application.

Chemical Identity and Synonyms

Clarity in chemical nomenclature is paramount for accurate research and regulatory compliance. Di(ethylene glycol butyl ether) sebacate is known by a variety of synonyms and

trade names, which can often be a source of confusion. The following table provides a comprehensive list of its alternative names, ensuring precise identification.

Synonym/Trade Name	Source/Identifier
Bis(2-butoxyethyl) sebacate	Depositor-Supplied Synonym[1]
bis(2-butoxyethyl) decanedioate	IUPAC Name[3]
Decanedioic acid, bis(2-butoxyethyl) ester	Chemical Abstract Service (CAS) Name
Decanedioic acid, 1,10-bis(2-butoxyethyl) ester	Depositor-Supplied Synonym[1]
Dibutoxyethyl sebacate	Synonym[1]
DI(ETHYLENE GLYCOL BUTYL ETHER) SEBACATE	Depositor-Supplied Synonym[1]
Sebacic acid, bis(2-butoxyethyl) ester	Depositor-Supplied Synonym[1]
UNII-9D0TU0RR8Z	FDA Global Substance Registration System (GSRS)[3]

Physicochemical Properties

Understanding the physicochemical properties of a compound is fundamental to predicting its behavior in various formulations and biological systems. The following table summarizes the key properties of Di(ethylene glycol butyl ether) sebacate.

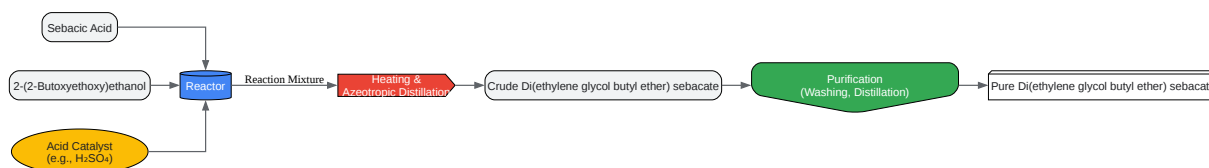
Property	Value	Source
Molecular Formula	C22H42O6	PubChem[3]
Molecular Weight	402.6 g/mol	PubChem[3]
CAS Number	141-19-5	PubChem[3]
Physical Description	Liquid	EPA Chemical Data Reporting (CDR)
Density	0.971 g/mL at 25 °C	CookeChem[2]
Refractive Index	n _{20/D} 1.447	CookeChem[2]
XLogP3-AA	5.0	Scent.vn[1]
Hydrogen Bond Donor Count	0	PubChem
Hydrogen Bond Acceptor Count	6	PubChem
Rotatable Bond Count	23	PubChem

Synthesis and Manufacturing

While specific industrial synthesis protocols for Di(ethylene glycol butyl ether) sebacate are not extensively detailed in publicly available literature, its synthesis can be logically deduced from standard esterification reactions. The most probable synthetic route involves the reaction of sebacic acid with 2-(2-butoxyethoxy)ethanol.

Proposed Synthesis Workflow

The synthesis would likely follow a Fischer esterification mechanism, where sebacic acid is reacted with an excess of 2-(2-butoxyethoxy)ethanol in the presence of an acid catalyst, such as sulfuric acid or p-toluenesulfonic acid. The reaction is driven to completion by the removal of water, typically through azeotropic distillation using a Dean-Stark apparatus.



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Figure 1: Proposed synthesis workflow for Di(ethylene glycol butyl ether) sebacate.

Key Experimental Considerations

- **Stoichiometry:** An excess of the alcohol, 2-(2-butoxyethoxy)ethanol, is typically used to drive the equilibrium towards the product side.
- **Catalyst:** The choice and concentration of the acid catalyst can significantly impact the reaction rate and the extent of side reactions.
- **Temperature and Pressure:** The reaction temperature is usually maintained at the boiling point of the azeotropic mixture to facilitate water removal. The reaction can be performed under reduced pressure to lower the boiling point and minimize thermal degradation.
- **Purification:** The crude product is typically washed with a basic solution to neutralize the acid catalyst, followed by water washes to remove any remaining salts and excess alcohol. Final purification is often achieved by vacuum distillation.

Potential Pharmaceutical Applications: A Forward-Looking Perspective

Although not yet widely documented as a pharmaceutical excipient, the properties of Di(ethylene glycol butyl ether) sebacate suggest several promising areas for investigation in

drug development. Its primary function as a plasticizer in the industrial sector provides a strong rationale for its potential use in modifying the physical properties of pharmaceutical dosage forms.

Plasticizer in Polymeric Coatings and Medical Devices

The main application of sebacate esters is as plasticizers for a variety of polymers, including those used in medical devices and pharmaceutical packaging.[4][5] Plasticizers are essential for imparting flexibility and durability to otherwise rigid polymers.

- **Enteric Coatings:** Di(ethylene glycol butyl ether) sebacate could potentially be used as a plasticizer in enteric-coated tablets and capsules. Enteric coatings are designed to resist the acidic environment of the stomach and dissolve in the more alkaline conditions of the small intestine. The addition of a plasticizer like this sebacate could improve the flexibility and integrity of the coating, preventing premature drug release.
- **Transdermal Patches:** In transdermal drug delivery systems, plasticizers are used to modify the properties of the polymer matrix that contains the drug. This can influence the rate of drug release and the adhesion of the patch to the skin. The lipophilic nature of Di(ethylene glycol butyl ether) sebacate (XLogP3-AA of 5.0) suggests it could be a suitable candidate for modulating the release of lipophilic drugs.[1]
- **Medical Devices:** Phthalate plasticizers have been widely used in medical devices like IV bags and tubing, but concerns about their potential health effects have led to a search for alternatives.[6][7][8][9] Sebacate esters, being derived from a naturally occurring dicarboxylic acid, are often considered as potentially safer alternatives. The use of Di(ethylene glycol butyl ether) sebacate in such applications would require thorough toxicological evaluation.

Solubilizer and Penetration Enhancer

The molecular structure of Di(ethylene glycol butyl ether) sebacate, with its combination of lipophilic alkyl chains and more polar ether linkages, suggests it may act as a solubilizer for poorly water-soluble drugs. This is a critical challenge in pharmaceutical formulation, as many new chemical entities exhibit low aqueous solubility, limiting their bioavailability.

- **Topical and Transdermal Formulations:** The ether moieties in its structure are similar to those found in known penetration enhancers like Diethylene glycol monoethyl ether (Transcutol®).

[10] This suggests that Di(ethylene glycol butyl ether) sebacate could potentially facilitate the transport of active pharmaceutical ingredients (APIs) across the stratum corneum, the main barrier of the skin.

Proposed Analytical Methodologies

The development of robust analytical methods is crucial for the quality control and characterization of any potential pharmaceutical ingredient. While specific validated methods for Di(ethylene glycol butyl ether) sebacate are not readily available, established techniques for the analysis of similar esters can be adapted.

Purity Determination by Gas Chromatography (GC)

Gas chromatography is a suitable technique for assessing the purity of Di(ethylene glycol butyl ether) sebacate and for quantifying any residual starting materials or by-products.

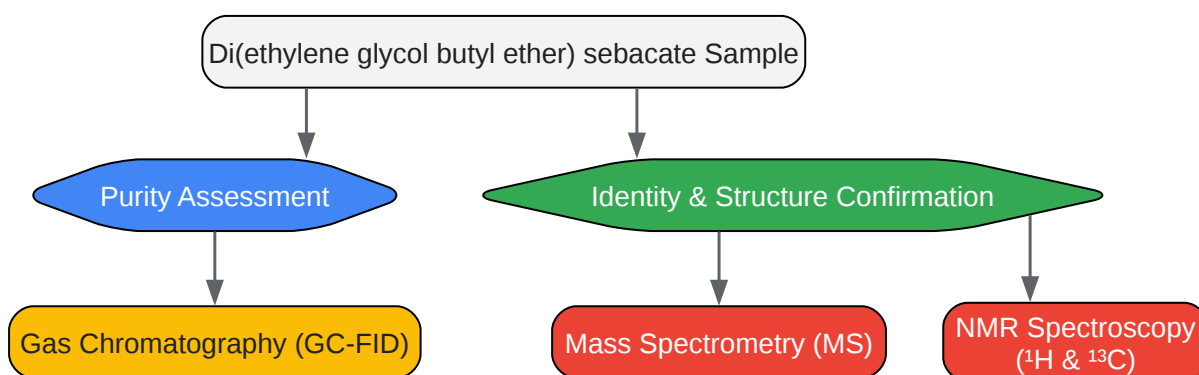
Proposed GC-FID Protocol:

- **Sample Preparation:** Dissolve a precisely weighed amount of the sample in a suitable solvent, such as hexane or dichloromethane. An internal standard (e.g., a long-chain alkane) should be added for accurate quantification.
- **Instrumentation:** A gas chromatograph equipped with a flame ionization detector (FID) and a capillary column suitable for high-temperature analysis (e.g., a 5% phenyl-methylpolysiloxane column) would be appropriate.
- **Chromatographic Conditions:**
 - **Injector Temperature:** 280 °C
 - **Detector Temperature:** 300 °C
 - **Oven Temperature Program:** An initial temperature of 150 °C, held for 2 minutes, followed by a ramp of 10 °C/min to 300 °C, and a final hold for 10 minutes.
 - **Carrier Gas:** Helium or Nitrogen at a constant flow rate.

- **Data Analysis:** The purity is determined by calculating the area percentage of the main peak relative to the total area of all peaks, corrected for the response factor of the internal standard.

Identification and Structural Elucidation by Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Mass Spectrometry:** Electrospray ionization mass spectrometry (ESI-MS) can be used to confirm the molecular weight of the compound.[11][12] Analysis of the fragmentation pattern can provide further structural information.
- **NMR Spectroscopy:** ^1H and ^{13}C NMR spectroscopy are powerful tools for the unambiguous structural confirmation of the molecule. The chemical shifts and coupling patterns of the protons and carbons will provide a detailed map of the molecular structure.



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Figure 2: Proposed analytical workflow for Di(ethylene glycol butyl ether) sebacate.

Safety and Toxicological Considerations

A thorough evaluation of the safety and toxicology of any new excipient is a regulatory requirement. While specific toxicological data for Di(ethylene glycol butyl ether) sebacate is limited, information on related compounds can provide some preliminary insights.

- **Related Sebacate Esters:** Dibutyl sebacate (DBS) has been reviewed for its toxicity, and animal data have shown that it is not acutely toxic following single oral exposures.[13] However, comprehensive data for chronic toxicity, carcinogenicity, and reproductive toxicity for Di(ethylene glycol butyl ether) sebacate would be required for its use in pharmaceutical products.
- **Glycol Ethers:** The presence of the diethylene glycol butyl ether moiety warrants consideration of the toxicology of glycol ethers. Some glycol ethers and their metabolites have been associated with adverse health effects.[14][15] For instance, the metabolite of diethylene glycol butyl ether, butoxyethoxyacetic acid (BEAA), has shown weak hemolytic activity in rat erythrocytes in vitro, but not in human red blood cells.[14]

It is crucial to emphasize that any potential pharmaceutical application of Di(ethylene glycol butyl ether) sebacate would necessitate a comprehensive toxicological assessment in accordance with regulatory guidelines.

Conclusion and Future Directions

Di(ethylene glycol butyl ether) sebacate is a compound with a well-established industrial application as a plasticizer. Its physicochemical properties, particularly its lipophilicity and the presence of ether linkages, suggest that it may hold untapped potential as a pharmaceutical excipient. Future research should focus on:

- **Pharmaceutical-Grade Synthesis and Characterization:** Developing and validating a synthesis process that yields a high-purity product suitable for pharmaceutical use.
- **Formulation Studies:** Investigating its compatibility with various active pharmaceutical ingredients and other excipients in different dosage forms.
- **In Vitro and In Vivo Evaluation:** Conducting studies to assess its performance as a plasticizer, solubilizer, and/or penetration enhancer in relevant models.
- **Comprehensive Toxicological Profiling:** Performing a full battery of toxicological studies to establish a comprehensive safety profile.

By systematically addressing these research areas, the scientific and pharmaceutical communities can fully elucidate the potential of Di(ethylene glycol butyl ether) sebacate and

potentially add a new and valuable tool to the formulator's armamentarium.

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